

Technical Guide: Mass Fragmentation & Structural Elucidation of 4-(4-Isopropylphenyl)butan-2-one

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Compound of Interest

Compound Name: 4-(4-Isopropylphenyl)butan-2-one

CAS No.: 10528-64-0

Cat. No.: B076529

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Executive Summary & Application Context

4-(4-Isopropylphenyl)butan-2-one (CAS: 10528-64-0), often referred to in the industry as Cyclamen Homo-Ketone or a derivative of Cyclamen Aldehyde, is a vital molecule in the fragrance industry due to its floral-fresh olfactory profile.^[1] In drug development, it serves as a structural analog to Raspberry Ketone (4-(4-Hydroxyphenyl)butan-2-one) and can appear as an impurity or metabolite in the synthesis of isopropyl-substituted phenylpropanoids.

For researchers and analytical scientists, the primary challenge lies in distinguishing this compound from its structural isomers (e.g., n-propyl analogs or positional isomers) and homologous series (e.g., 4-phenylbutan-2-one). This guide provides a definitive fragmentation analysis to ensure high-confidence identification using Gas Chromatography-Mass Spectrometry (GC-MS).

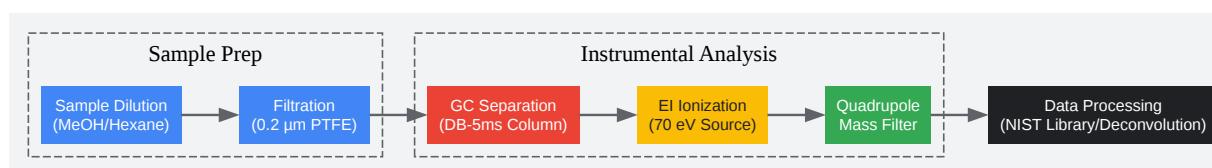
Experimental Protocol: GC-MS Methodology

To generate the fragmentation patterns described, the following standardized Electron Ionization (EI) protocol is recommended. This workflow ensures reproducible ionization and minimizes thermal degradation.

Standardized GC-MS Conditions

Parameter	Setting / Specification
Ionization Mode	Electron Ionization (EI) at 70 eV
Column	5% Phenyl-methylpolysiloxane (e.g., DB-5ms, HP-5ms), 30m x 0.25mm ID x 0.25µm film
Carrier Gas	Helium, constant flow 1.0 mL/min
Inlet Temperature	250°C (Splitless or Split 10:1 depending on concentration)
Transfer Line	280°C
Source Temp	230°C
Oven Program	60°C (1 min)
	20°C/min
	280°C (hold 5 min)
Mass Range	m/z 35 – 350

Workflow Visualization



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Figure 1: Standardized GC-MS workflow for the analysis of phenylbutan-2-one derivatives.

Mass Fragmentation Analysis (Mechanism & Diagnostics)

The mass spectrum of **4-(4-Isopropylphenyl)butan-2-one** (MW 190.28) is characterized by four distinct fragmentation pathways. Understanding these mechanisms is crucial for differentiating it from contaminants.

Fragmentation Pathways

1. Alpha-Cleavage (Formation of Base Peak)

The most dominant reaction is the cleavage of the bond adjacent to the carbonyl group (alpha-cleavage).^{[2][3]}

- Mechanism: Homolytic cleavage of the C1–C2 or C2–C3 bond.
- Result: Formation of the acetyl cation $[\text{CH}_3\text{CO}]^+$ at m/z 43.
- Significance: This is the Base Peak (100% relative abundance), characteristic of methyl ketones.

2. Benzylic Cleavage (Diagnostic Ion)

The bond between the benzylic carbon (C4) and the homobenzylic carbon (C3) is relatively weak due to the stability of the resulting benzylic carbocation.

- Mechanism: Cleavage yields the 4-isopropylbenzyl cation.
- Calculation: Benzyl (91) + Isopropyl group (42 mass units replace H) = m/z 133.
- Significance: This is a high-diagnostic peak. In the unsubstituted analog (4-phenylbutan-2-one), this peak appears at m/z 91. The shift to m/z 133 confirms the presence of the isopropyl group on the ring.

3. Methyl Loss from Isopropyl Group

The isopropyl substituent on the aromatic ring is prone to losing a methyl radical.

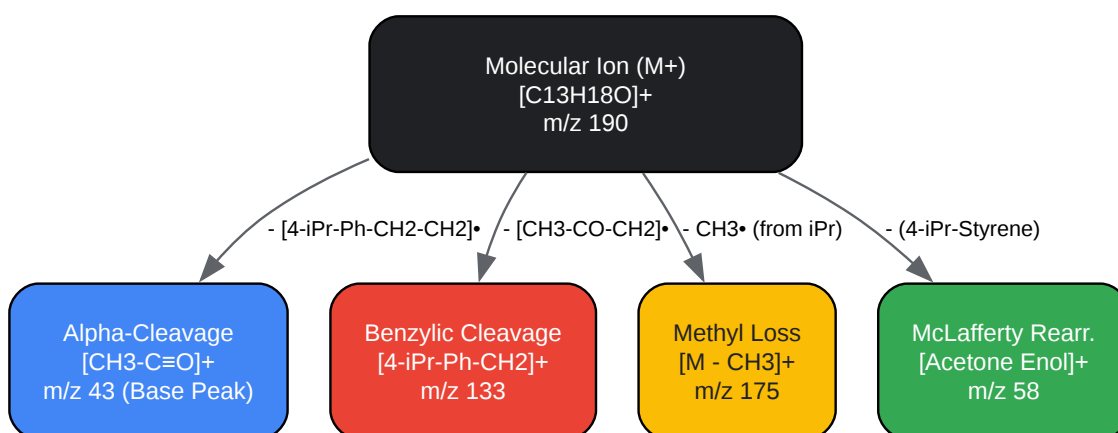
- Mechanism: Loss of [3][4][5] •CH₃ from the isopropyl group to form a stabilized quinoid-like cation.
- Result: [M – 15]⁺ at m/z 175.
- Significance: Differentiates the isopropyl isomer from the n-propyl isomer (which typically loses an ethyl radical, M-29).

4. McLafferty Rearrangement

Although the gamma-carbon (aromatic ring C1) has no hydrogen, the ortho-hydrogen on the ring can participate in a McLafferty-like rearrangement via a 6-membered transition state.[2]

- Mechanism: Transfer of ortho-H to the carbonyl oxygen
cleavage of the alpha-beta bond.
- Result: Formation of the Acetone Enol cation at m/z 58.[2]
- Significance: Confirms the presence of the 2-one ketone structure with a gamma-hydrogen source (ortho-position).

Fragmentation Pathway Diagram



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Figure 2: Mechanistic fragmentation map of **4-(4-Isopropylphenyl)butan-2-one** under 70 eV EI.

Comparative Performance Guide

This section objectively compares the mass spectral signature of the target compound against its closest structural alternatives. This comparison is essential for validating identity in complex mixtures.

Spectral Comparison Table

Feature	4-(4-Isopropylphenyl)butan-2-one (Target)	4-Phenylbutan-2-one (Alternative 1)	Raspberry Ketone (Alternative 2)
Molecular Weight	190	148	164
Base Peak (100%)	m/z 43 (Acetyl)	m/z 43 (Acetyl)	m/z 107 (Hydroxybenzyl)
Diagnostic Benzylic Ion	m/z 133 (4-Isopropylbenzyl)	m/z 91 (Benzyl)	m/z 107 (Hydroxybenzyl)
Secondary Diagnostic	m/z 175 (M-15)	m/z 133 (M-15)	m/z 164 (M+)
McLafferty Ion	m/z 58	m/z 58	m/z 58
Differentiation Key	Strong 133 and 175 peaks.	Absence of 133/175; strong 91.	Base peak is 107, not 43.

Analysis of Alternatives

- Vs. 4-Phenylbutan-2-one (Benzylacetone):** The target compound is the isopropyl derivative. The shift of the benzylic cluster from m/z 91 to m/z 133 is the primary indicator of the isopropyl substitution. Both share the m/z 43 base peak, indicating the identical methyl-ketone tail.
- Vs. Raspberry Ketone:** Raspberry ketone has a hydroxyl group instead of an isopropyl group. Its base peak is m/z 107 (due to the stability of the phenolic cation), whereas the

target compound's base peak is m/z 43. This drastic change in base peak makes differentiation straightforward.

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